

Application Notes and Protocols for Air Sampling and Analysis of Diisohexyl Phthalate

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Compound of Interest

Compound Name: Diisohexyl phthalate

Cat. No.: B047076

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Introduction

Diisohexyl phthalate (DIHP) is a plasticizer used in various industrial and consumer products. Due to its potential health effects, monitoring its presence in the air is crucial, particularly in occupational settings and controlled environments such as those found in pharmaceutical manufacturing and research laboratories. These application notes provide detailed protocols for the sampling and analysis of airborne DIHP, offering guidance on method selection, execution, and data interpretation. The methodologies described are based on established practices for similar phthalates and are intended to be adapted and validated by the end-user for their specific application.

Data Presentation

The following tables summarize the key quantitative parameters for the air sampling and analysis of **Diisohexyl Phthalate**.

Table 1: Air Sampling Parameters (Solvent Extraction Method)

Parameter	Value	Reference
Sampling Media	OVS-Tenax® sampling tubes (e.g., SKC 226-56)	[1] [2]
Tube Composition	Glass fiber filter (GFF) followed by two sections of Tenax® resin (140 mg/70 mg)	[1] [3]
Recommended Flow Rate	1 L/min	[3]
Recommended Sampling Time	240 min (for Time-Weighted Average - TWA)	[3]
Recommended Air Volume	240 L (for TWA)	[1] [3]
Storage Conditions	Ambient temperature	[1]
Holding Time	Up to 14 days	[1]

Table 2: Analytical Parameters (GC-MS with Solvent Extraction)

Parameter	Value	Reference
Analytical Technique	Gas Chromatography-Mass Spectrometry (GC-MS)	[4][5]
Extraction Solvent	Toluene	[1]
Extraction Procedure	30 minutes with occasional shaking	[1]
Injection Volume	1.0 µL	[4][5]
Inlet Temperature	280 °C	[4]
GC Column	Rtx-440 or Rxi-XLB (30 m x 0.25 mm x 0.25 µm) or equivalent	[4]
Oven Temperature Program	200 °C (hold 1 min), ramp to 320 °C at 10 °C/min, hold 10 min (example)	[4][6]
Carrier Gas	Helium at a constant flow of 1.0 mL/min	[5][6]
MS Ionization Mode	Electron Ionization (EI) at 70 eV	[5]
MS Acquisition Mode	Selected Ion Monitoring (SIM) and/or Full Scan	[2][6]
Quantification Ion (m/z)	149 (primary), 335 (secondary)	[1]
Qualifier Ions (m/z)	167, 207 (indicative of phthalate structure)	[1]

Table 3: Analytical Parameters (GC-MS with Thermal Desorption - Estimated)

Parameter	Value	Reference
Analytical Technique	Thermal Desorption-Gas Chromatography-Mass Spectrometry (TD-GC-MS)	[7][8]
Sorbent Tube	Tenax® TA	[8]
Desorption Temperature	250 - 300 °C (estimated for C14 phthalates)	[9]
Desorption Time	5 - 10 min (estimated)	
Cryo-Trap Temperature	-10 to -30 °C (typical)	[8]
Trap Desorption Rate	Fast (e.g., >40 °C/s)	
GC-MS Parameters	As per Table 2	

Experimental Protocols

Protocol 1: Air Sampling using OVS-Tenax® Tubes

Objective: To collect airborne **Diisohexyl Phthalate** for subsequent analysis.

Materials:

- OVS-Tenax® sampling tubes (or equivalent)
- Personal sampling pump calibrated to $\pm 5\%$ of the desired flow rate
- Tubing for connecting the pump and sampling tube
- Tube holder
- Tube tip breaker/scorer
- End caps for sealing tubes

Procedure:

- Calibrate a personal sampling pump to a flow rate of 1 L/min using a representative sampling tube in the calibration train.
- Immediately before sampling, break the ends of the OVS-Tenax® tube using a tube tip breaker.
- Connect the sampling tube to the calibrated pump using a piece of flexible tubing. The arrow on the tube should point towards the pump.
- Position the sampling tube in the breathing zone of the worker or in the area to be sampled.
- Turn on the pump and record the start time.
- Sample for the desired duration (e.g., 240 minutes for a TWA measurement).
- After sampling, turn off the pump, record the stop time, and remove the sampling tube.
- Seal both ends of the tube with the provided end caps.
- Label the tube with a unique sample identifier.
- Record the sampling details, including sample ID, date, start and end times, and any relevant observations.
- Prepare a field blank by breaking the ends of a tube, exposing it to the atmosphere for a short period without drawing air through it, and then sealing and labeling it as a blank.
- Store and transport the samples and field blank to the laboratory for analysis.

Protocol 2: Sample Preparation and Analysis by GC-MS (Solvent Extraction)

Objective: To extract DIHP from the sampling media and quantify its concentration using GC-MS.

Materials:

- Toluene (pesticide grade or equivalent)

- 2 mL glass vials with PTFE-lined caps
- Pipettes and pipette tips
- Vortex mixer (optional)
- GC-MS system with a suitable capillary column

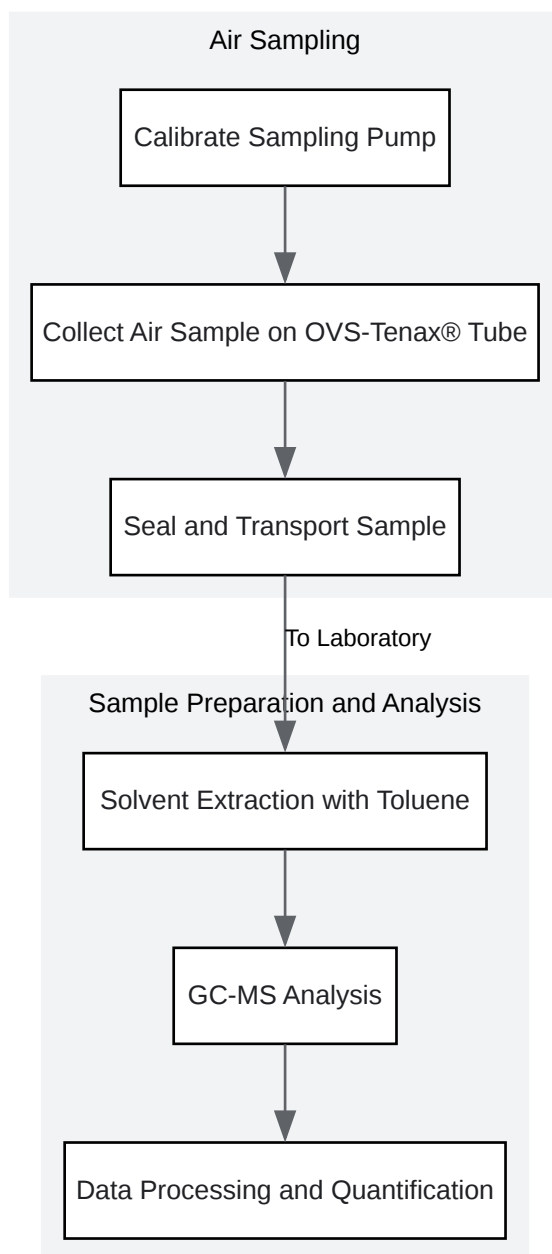
Procedure:

- Carefully remove the front glass fiber filter and the front Tenax® section from the sampling tube and place them in a 2 mL vial. The back section of the Tenax® should be analyzed separately to check for breakthrough.
- Add 1.0 mL of toluene to the vial.
- Cap the vial and shake or vortex for 30 minutes.
- Allow the sorbent to settle.
- Transfer an aliquot of the supernatant to an autosampler vial.
- Analyze the sample by GC-MS using the parameters outlined in Table 2.
- Prepare a calibration curve by spiking known amounts of a certified DIHP standard into toluene.
- The concentration of DIHP in the air sample can be calculated using the following formula:

$$\text{Concentration (mg/m}^3\text{)} = (\text{Mass of DIHP in sample (}\mu\text{g)} - \text{Mass of DIHP in blank (}\mu\text{g)}) / (\text{Air volume sampled (L)})$$

Visualizations

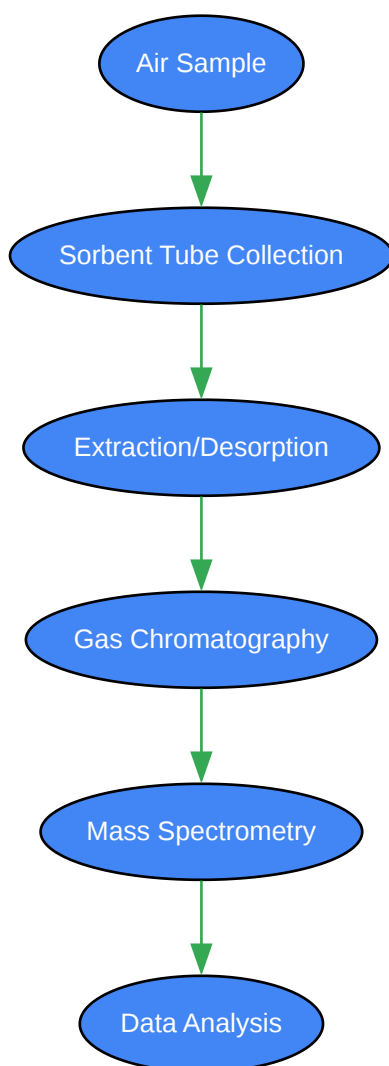
Experimental Workflow for Air Sampling and Solvent Extraction GC-MS Analysis



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Caption: Workflow for DIHP Air Sampling and Solvent Extraction GC-MS Analysis.

Logical Relationship of Analytical Steps



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Caption: Logical Steps in the Analysis of Airborne DIHP.

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